

Technical Guide: Nor Propranolol-d7 Hydrochloride (CAS No. 1246819-85-1)

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Compound of Interest

Compound Name: Nor Propranolol-d7 Hydrochloride

Cat. No.: B587504

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides an in-depth overview of **Nor Propranolol-d7 Hydrochloride** (CAS No. 1246819-85-1), a deuterated analog of the propranolol metabolite, Nor Propranolol. This document is intended for researchers, scientists, and professionals in drug development, offering comprehensive data on its properties, its role in pharmacokinetic studies, and detailed analytical methodologies. The guide includes structured data tables, experimental protocols, and visualizations of relevant biological pathways and analytical workflows to facilitate its application in a laboratory setting.

Introduction

Nor Propranolol-d7 Hydrochloride is the deuterated form of Nor Propranolol (also known as N-desisopropylpropranolol), a metabolite of the widely used beta-blocker, Propranolol.^[1] Due to the incorporation of seven deuterium atoms, this compound serves as an excellent internal standard for quantitative bioanalytical studies, particularly in liquid chromatography-mass spectrometry (LC-MS) based assays.^[2] The stable isotopic labeling ensures that its chemical and physical properties are nearly identical to the endogenous metabolite, while its increased mass allows for clear differentiation in mass spectrometric analysis. This guide will delve into the technical details of this compound, providing a valuable resource for its application in research and development.

Compound Properties

A summary of the key chemical and physical properties of **Nor Propranolol-d7 Hydrochloride** is presented in Table 1.

Property	Value	Reference
CAS Number	1246819-85-1	[3][4][5][6]
Molecular Formula	C13H9D7ClNO2	[4][6]
Molecular Weight	260.77 g/mol	[4][6]
Synonyms	1-Amino-3-(1-naphthalenyloxy)-2-propanol-d7 Hydrochloride, 1-Amino-3-(α -naphthyloxy)propan-2-ol-d7 Hydrochloride, (+/-)-Desisopropylpropranolol-d7 Hydrochloride, (+/-)-Norpropranolol-d7 Hydrochloride, N-Deisopropylpropranolol-d7 Hydrochloride	
Appearance	Light Brown Solid	
Storage	2-8°C Refrigerator	
Purity	98.75%	[6]

Synthesis

While a detailed, step-by-step synthesis protocol for **Nor Propranolol-d7 Hydrochloride** is not readily available in the public domain, the general synthetic strategy would involve the preparation of deuterated precursors. The synthesis of the parent compound, propranolol, typically involves the reaction of 1-naphthol with epichlorohydrin, followed by a ring-opening reaction with isopropylamine.

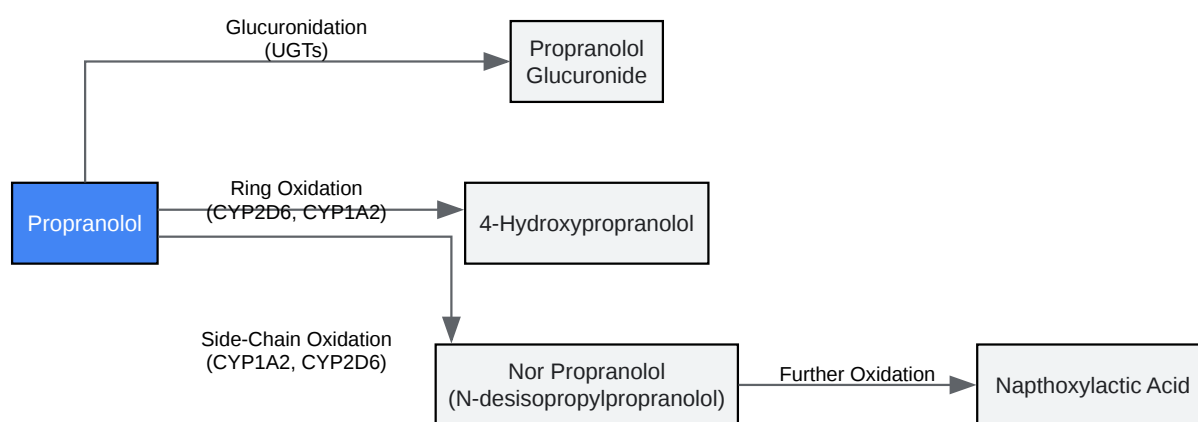
For the synthesis of Nor Propranolol-d7, a similar pathway would be followed, but with the use of deuterated isopropylamine or other deuterated intermediates. The "Nor" designation indicates the absence of the isopropyl group, which is a primary site of metabolism for propranolol. The deuteration is typically achieved through methods such as hydrogen isotope exchange, reduction of halogenated substrates, or the use of deuterated reagents in the synthetic process.[7]

Role in Propranolol Metabolism

Propranolol undergoes extensive metabolism in the liver, with three primary pathways: ring oxidation, side-chain oxidation, and glucuronidation.[8][9] Nor Propranolol is a product of the side-chain oxidation pathway.[8][9]

Propranolol Metabolic Pathways

The major metabolic pathways of propranolol are summarized in the following diagram:



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Caption: Major metabolic pathways of Propranolol.

Quantitative Contribution of Metabolic Pathways

Studies have quantified the contribution of each major metabolic pathway to the overall elimination of propranolol. The data from a study in normal human subjects is summarized in Table 2.

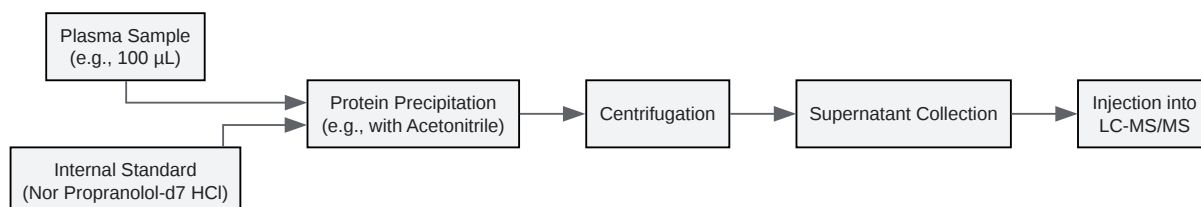
Metabolic Pathway	Percentage of Dose (%)	Reference
Ring Oxidation	42	[8]
Side-Chain Oxidation	41	[8]
Glucuronidation	17	[8]

Experimental Protocols: Use as an Internal Standard

Nor Propranolol-d7 Hydrochloride is primarily used as an internal standard in bioanalytical methods to quantify propranolol and its metabolites in biological matrices like plasma. Below is a representative experimental protocol for an LC-MS/MS method, adapted from published methodologies for propranolol analysis.

Sample Preparation

A protein precipitation method is commonly employed for plasma sample preparation.



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